

Essential Safety and Logistical Information for Handling Ketorolac-d5

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Ketorolac-d5	
Cat. No.:	B585921	Get Quote

For researchers, scientists, and drug development professionals, the safe handling of potent compounds like **Ketorolac-d5** is paramount. Although a specific Safety Data Sheet (SDS) for the deuterated form is not readily available, the safety protocols for Ketorolac and its tromethamine salt are directly applicable, as the deuteration is unlikely to alter the compound's primary pharmacological and toxicological properties. This guide provides a comprehensive operational and disposal plan to ensure laboratory safety.

Hazard Identification and Risk Assessment

Ketorolac is a potent non-steroidal anti-inflammatory drug (NSAID). It is considered toxic if swallowed and can cause irritation to the eyes, skin, and respiratory system.[1][2] Long-term or repeated exposure may have adverse effects on the gastrointestinal, hematopoietic, nervous, cardiovascular systems, liver, and kidneys.[3]

Quantitative Toxicity and Exposure Data

While a specific Occupational Exposure Limit (OEL) for Ketorolac has not been established, it is prudent to handle it as a potent compound. Some jurisdictions may classify it under "inert or nuisance dust" for regulatory purposes in the absence of a specific limit.[1]



Data Point	Value	Species	Reference
Oral LD50 (Ketorolac Tromethamine)	200 mg/kg	Mouse	[4]
Oral LD50 (Ketorolac Tromethamine)	431 mg/kg	Rat	[4]
OSHA PEL (as Inert or Nuisance Dust)	15 mg/m³ (Total dust)	N/A	[1]
Oregon PEL (as Inert or Nuisance Dust)	10 mg/m³ (Total dust)	N/A	[1]

Operational Plan: Safe Handling of Ketorolac-d5

A systematic approach to handling **Ketorolac-d5** is crucial to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

The primary method for controlling exposure should be through engineering controls.

- Ventilation: All work with solid Ketorolac-d5 should be conducted in a well-ventilated area.[1]
 A certified chemical fume hood or a powder containment hood is recommended to minimize inhalation of airborne particles.
- Containment: For procedures that may generate dust, such as weighing or aliquoting, use of a glove box or other containment enclosure is advisable.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **Ketorolac-d5**.



PPE Item	Specification	Rationale
Gloves	Nitrile or latex gloves (double- gloving recommended)	Prevents skin contact.[3][5]
Eye Protection	Chemical safety goggles or a face shield	Protects eyes from dust and splashes.[3][4]
Lab Coat	A dedicated lab coat, preferably disposable	Protects skin and clothing from contamination.[4]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95)	Required when handling powders outside of a containment system to prevent inhalation.[1][2][4]

Handling Procedures

- Preparation: Before handling, ensure all necessary equipment and safety measures are in place. Designate a specific area for handling **Ketorolac-d5**.
- Weighing and Transfer: Handle solid Ketorolac-d5 with care to avoid generating dust. Use appropriate tools for transfer.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- Hygiene: Wash hands thoroughly after handling the compound, even if gloves were worn.[2]
 Do not eat, drink, or smoke in the laboratory.

Emergency Procedures

In case of accidental exposure, immediate action is critical.



Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.[1]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.[1][2]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2][4]

Disposal Plan for Ketorolac-d5

Proper disposal of **Ketorolac-d5** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste: All solid waste contaminated with Ketorolac-d5, including unused compound, contaminated PPE (gloves, lab coats), and weighing papers, should be collected in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing Ketorolac-d5 should be collected in a separate, labeled hazardous waste container. Do not dispose of down the drain.[6]
- Sharps: Any sharps contaminated with Ketorolac-d5 must be disposed of in a designated sharps container.

Labeling and Storage

 All waste containers must be clearly labeled with "Hazardous Waste" and the specific chemical name (Ketorolac-d5).





• Store waste containers in a secure, designated area away from incompatible materials.

Final Disposal

 Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[7] All disposal must be in accordance with local, state, and federal regulations.

Workflow for Handling Ketorolac-d5

The following diagram illustrates the key steps and decision points in the safe handling and disposal of **Ketorolac-d5**.



Ketorolac-d5 Handling and Disposal Workflow Preparation Review SDS and SOPs Don Appropriate PPE Verify Engineering Controls (Fume Hood, etc.) Proceed to Handling Handling Weigh and Aliquot (in containment) Prepare Solution Perform Experiment Accidental Exposure? Post-Experiment Ńο Yes Decontamination & Waste Decontaminate Work Area Collect Contaminated Waste (Solid, Liquid, Sharps) Disposal Label Waste Containers Store in Designated Area

Click to download full resolution via product page

Arrange for EHS Disposa



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. fishersci.com [fishersci.com]
- 3. nkfr.org [nkfr.org]
- 4. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 5. pfe-pfizercom-prod.s3.amazonaws.com [pfe-pfizercom-prod.s3.amazonaws.com]
- 6. Waste Disposal of Laboratory Wastes (GUIDANCE) | Current Staff | University of St Andrews [st-andrews.ac.uk]
- 7. How to Safely Dispose of Laboratory Waste? | Stericycle UK [stericycle.co.uk]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Ketorolac-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585921#personal-protective-equipment-for-handling-ketorolac-d5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com